

Technical Support Center: Optimizing TEGOSOFT® 189 Concentration for Sensory Feel

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to optimizing the concentration of TEGOSOFT® 189 (INCI: Isodecyl Neopentanoate) for desired sensory characteristics in topical formulations.

Troubleshooting Guides

This section addresses common issues encountered during the formulation process with TEGOSOFT® 189, offering potential solutions and adjustments.

Troubleshooting & Optimization

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Issue	Potential Cause	Suggested Action	
Greasy or Oily Feel	- High concentration of TEGOSOFT® 189 Interaction with other emollients or lipids in the formulation.	- Reduce the concentration of TEGOSOFT® 189 in increments of 1-2% Partially substitute TEGOSOFT® 189 with a lighter, faster-spreading emollient Evaluate the overall lipid phase concentration.	
Poor Absorption/Long Rub-in Time	- Viscosity of the formulation is too high Concentration of TEGOSOFT® 189 is not optimized for the base formulation.	- Adjust the level of thickening agents to reduce viscosity Experiment with a lower concentration of TEGOSOFT® 189 to potentially improve absorption Consider the addition of a penetration enhancer.	
Undesirable Tacky or Sticky Residue	- Interaction between TEGOSOFT® 189 and other ingredients like polymers or humectants.	- Evaluate the compatibility and synergy of TEGOSOFT® 189 with other formulation components A slight increase or decrease in TEGOSOFT® 189 concentration may alter the residue characteristics.	
Phase Separation or Instability	- Imbalance in the oil-in-water or water-in-oil emulsion Incompatibility of TEGOSOFT® 189 with the chosen emulsifier system at the used concentration.	- Re-evaluate the hydrophilic- lipophilic balance (HLB) of the emulsifier system Adjust the concentration of TEGOSOFT® 189 and observe the impact on emulsion stability over time at various temperatures.	
"Drag" or Poor Spreadability During Application	- Insufficient emollient concentration High levels of waxes or fatty alcohols.	- Gradually increase the concentration of TEGOSOFT® 189 to enhance slip and spreadability Re-evaluate the	



ratio of liquid to solid lipids in the formulation.

Frequently Asked Questions (FAQs)

Q1: What is the typical concentration range for TEGOSOFT® 189 in a skin cream?

A1: The typical use level for TEGOSOFT® 189 in skin care emulsions ranges from 3% to 20% w/w. The final concentration will depend on the desired sensory profile, the other components of the formulation, and the product type.

Q2: How does the concentration of TEGOSOFT® 189 influence the sensory feel of a lotion?

A2: The concentration of TEGOSOFT® 189, a light and non-oily emollient, significantly impacts the sensory characteristics of a lotion.

- Low concentrations (3-5%): Can provide a light, silky feel with good spreadability and a nongreasy after-feel.
- Medium concentrations (5-10%): Offer a more pronounced emollience and can help to reduce the greasy feeling of heavier oils in the formulation.
- High concentrations (10-20%): Will impart a more substantive and cushioning feel, which might be desirable in richer creams or night creams.

Q3: Can TEGOSOFT® 189 be used as the sole emollient in a formulation?

A3: While TEGOSOFT® 189 has an excellent sensory profile, using it as the sole emollient may not be ideal for all applications. A blend of emollients with different properties (e.g., viscosity, polarity, spreadability) often creates a more complex and desirable sensory experience. Combining TEGOSOFT® 189 with other esters, silicones, or natural oils can help to fine-tune the final skin feel.

Q4: Is there a correlation between the concentration of TEGOSOFT® 189 and the stability of an emulsion?



A4: Yes, the concentration of any oil-phase ingredient, including TEGOSOFT® 189, can affect emulsion stability. It is crucial to ensure that the emulsifier system is robust enough to handle the concentration of the lipid phase. Changes in the emollient concentration may require adjustments to the emulsifier type or concentration to maintain a stable emulsion.

Data Presentation

The following tables present hypothetical data to illustrate the effect of varying TEGOSOFT® 189 concentrations on key sensory attributes. Researchers should generate their own data using the experimental protocol provided below.

Table 1: Effect of TEGOSOFT® 189 Concentration on Sensory Attributes of an Oil-in-Water Cream

TEGOSOFT® 189 Conc. (% w/w)	Spreadability (1-10)	Absorption (1- 10)	Greasiness (1- 10)	After-feel (1- 10)
3%	8	7	2	8 (Silky)
7%	9	6	3	7 (Smooth)
12%	7	5	5	6 (Cushioned)
18%	6	4	7	5 (Substantive)

(Scale: 1 =

Low/Negative

Attribute, 10 =

High/Positive

Attribute)

Table 2: Influence of TEGOSOFT® 189 on Physical Properties of a Lotion



TEGOSOFT® 189 Conc. (% w/w)	Viscosity (cP)	рН	Stability (at 45°C for 1 month)
3%	8,000	5.6	Stable
7%	7,500	5.5	Stable
12%	7,000	5.5	Minor creaming
18%	6,500	5.4	Phase separation

Experimental Protocols

Protocol for Descriptive Sensory Analysis of a Skin Cream

This protocol outlines a method for a trained sensory panel to evaluate the sensory properties of skin creams with varying concentrations of TEGOSOFT® 189.

- 1. Panelist Selection and Training:
- Select 10-12 panelists based on their ability to discriminate and describe sensory differences in skin creams.
- Train panelists on the definitions of sensory attributes (see Table 3) and the use of the rating scale.
- 2. Sample Preparation:
- Prepare cream formulations with varying concentrations of TEGOSOFT® 189 (e.g., 3%, 7%, 12%, 18%).
- Code samples with random three-digit numbers to blind the panelists.
- Allow samples to equilibrate to room temperature for 24 hours before evaluation.
- 3. Evaluation Procedure:
- Panelists should wash their hands with a mild, unscented soap and dry them thoroughly 15 minutes before the evaluation.



- A standardized amount of each sample (e.g., 0.5g) is applied to a designated area on the forearm.
- Panelists evaluate the sensory attributes in a sequential manner (pickup, rub-out, and after-feel).
- Panelists rate the intensity of each attribute on a 10-point scale.
- A rest period of at least 5 minutes should be taken between samples, and the application area should be cleansed with a dry tissue.

Table 3: Sensory Attribute Terminology

Attribute	Definition	Scale Anchors (1 and 10)
Spreadability	The ease with which the product glides over the skin.	1: Difficult to spread, 10: Spreads very easily
Absorption	The speed at which the product disappears into the skin.	1: Very slow, 10: Very fast
Greasiness	The amount of oily residue perceived on the skin.	1: Not greasy, 10: Very greasy
After-feel	The tactile sensation remaining on the skin after application.	1: Tacky/Sticky, 10: Silky/Powdery

Mandatory Visualization

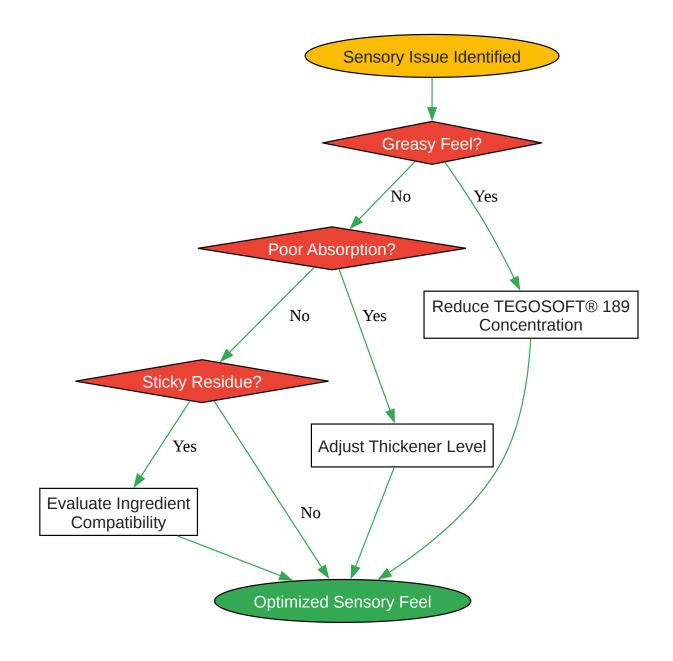




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Caption: Workflow for Sensory Evaluation of TEGOSOFT® 189 Formulations.





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Caption: Decision Tree for Troubleshooting Sensory Issues with TEGOSOFT® 189.

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